

Comparative Guide: Structure-Activity Relationship of 2-Bromo-4-hydroxy-6-nitrotoluene Analogs

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Compound of Interest

Compound Name: 2-Bromo-4-hydroxy-6-nitrotoluene

CAS No.: 62827-40-1

Cat. No.: B1343642

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Executive Summary: The Halogenated Nitrocresol Scaffold

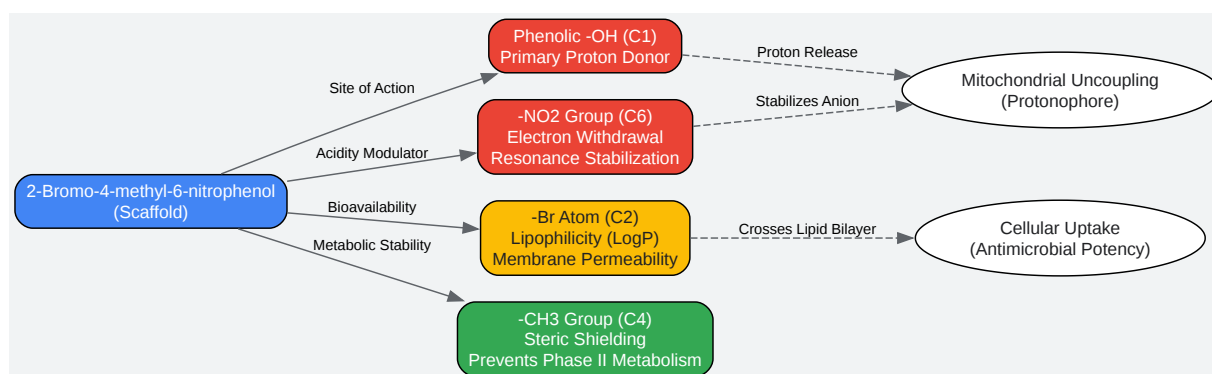
2-Bromo-4-hydroxy-6-nitrotoluene (preferred IUPAC name: 2-bromo-4-methyl-6-nitrophenol) represents a critical chemical scaffold in the development of lipophilic protonophores. Unlike its purely nitro-substituted cousins (e.g., the herbicide DNOC), the incorporation of a bromine atom at the ortho position introduces a unique balance of lipophilicity (LogP ~2.9) and acidity (pKa ~4-5).

This guide evaluates the structure-activity relationship (SAR) of this scaffold, specifically analyzing how the bromine-nitro interplay drives its dual-action mechanism as a mitochondrial uncoupler and broad-spectrum antimicrobial agent.

Structure-Activity Relationship (SAR) Analysis

The pharmacological efficacy of 2-bromo-4-methyl-6-nitrophenol relies on the "Push-Pull" electronic effects between the electron-withdrawing nitro/bromo groups and the electron-donating hydroxyl group.

The Pharmacophore Map



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Figure 1: Pharmacophore dissection of the 2-bromo-4-methyl-6-nitrophenol scaffold highlighting the functional role of each substituent.

Comparative Performance Data

The following table contrasts the 2-Bromo analog against standard alternatives in the nitrophenol class. Data represents consensus values from physicochemical profiling and antimicrobial assays (*S. aureus*).

Analog	Substituents (2, 4, 6)	LogP (Lipophilicity)	pKa (Acidity)	Relative Uncoupling Potency	Primary Application
Target Compound	Br, Me, NO ₂	2.89	~4.5	High	Antimicrobial / Fungicide
Chloro Analog	Cl, Me, NO ₂	2.65	~4.7	Moderate	General Biocide
Fluoro Analog	F, Me, NO ₂	2.30	~5.0	Low	Agrochemical Intermediate
DNOC (Standard)	NO ₂ , Me, NO ₂	2.10	4.4	Very High	Herbicide (Restricted)
Non-Nitrated	Br, Me, H	3.50	~10	None	Antiseptic (Weak)

Key Insight: The Bromo-Nitro combination provides a "sweet spot." It is more lipophilic than the Dinitro (DNOC) standard, allowing better penetration into complex biofilms, yet retains sufficient acidity to act as a proton shuttle, unlike the non-nitrated phenols.

Mechanism of Action: Protonophore Uncoupling

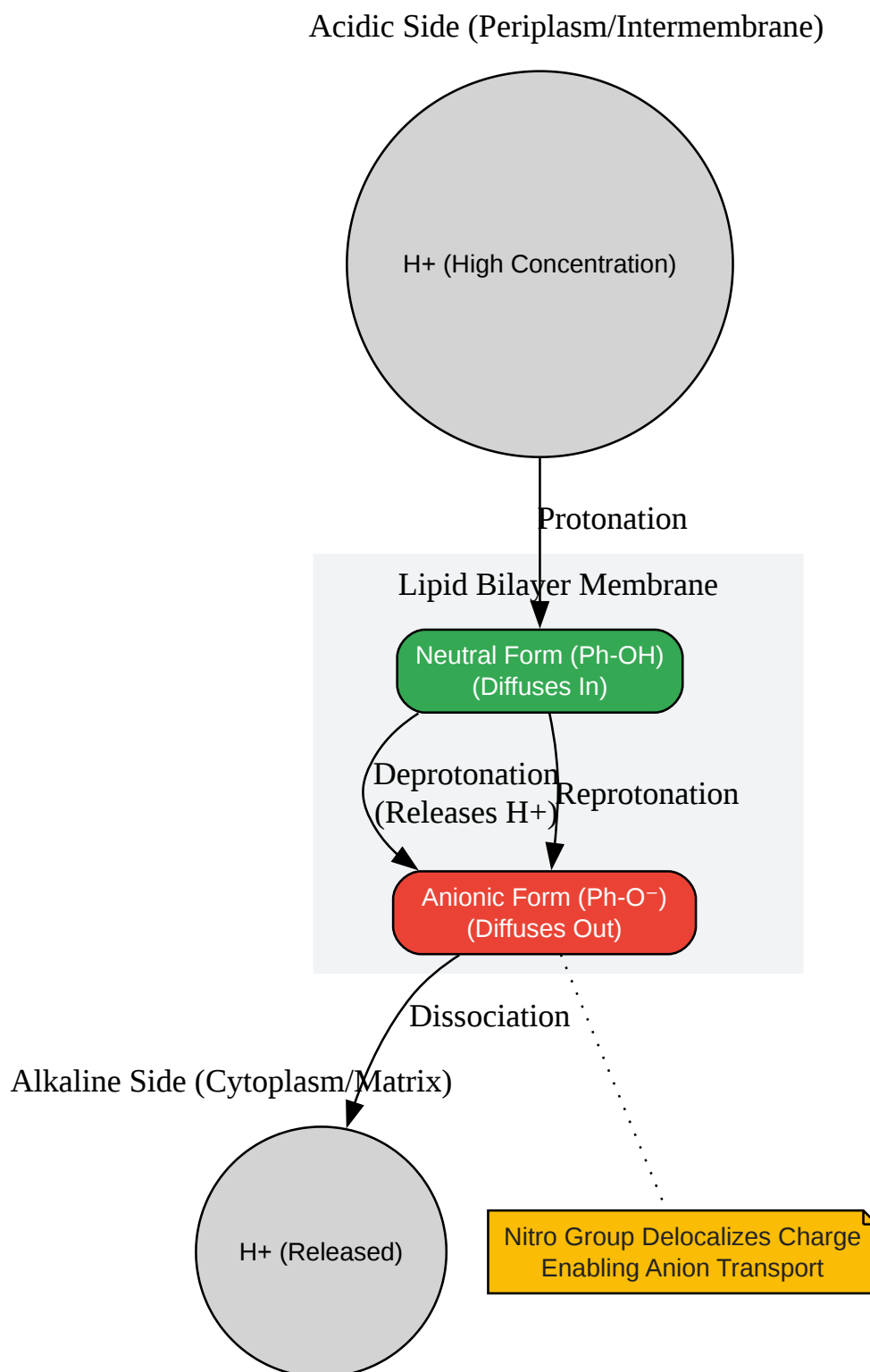
The primary mode of action for this scaffold is the disruption of the electrochemical proton gradient (

) across the inner mitochondrial membrane (or bacterial cell membrane).

Mechanistic Pathway

- **Protonation:** In the acidic intermembrane space (or periplasm), the neutral phenol (Ph-OH) forms.
- **Translocation:** The lipophilic Br and Me groups facilitate the diffusion of Ph-OH across the lipid bilayer.
- **Deprotonation:** Upon reaching the alkaline matrix (or cytoplasm), the proton is released.

- Anion Return: The negative charge of the phenolate ion (Ph-O^-) is delocalized by the ortho-Nitro group, allowing the anion to diffuse back across the membrane to repeat the cycle.



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Figure 2: The proton shuttle mechanism. The ortho-nitro group is critical for stabilizing the anionic form during the return trip across the membrane.

Experimental Protocols

Synthesis of 2-Bromo-4-methyl-6-nitrophenol

Rationale: Direct bromination of 4-methyl-2-nitrophenol is preferred over nitration of bromocresol to control regioselectivity and prevent poly-nitration.

Reagents: 4-methyl-2-nitrophenol (1.0 eq), N-Bromosuccinimide (NBS, 1.1 eq), Acetonitrile (ACN), Trifluoroacetic acid (catalytic).

- Dissolution: Dissolve 10 mmol of 4-methyl-2-nitrophenol in 25 mL of ACN.
- Catalysis: Add 0.1 mL Trifluoroacetic acid (activates NBS).
- Bromination: Add NBS portion-wise over 30 minutes at 0°C.
- Reaction: Stir at room temperature for 4 hours. Monitor via TLC (Hexane:EtOAc 8:2).
- Quench: Pour mixture into ice water (100 mL).
- Extraction: Extract with Dichloromethane (3 x 30 mL). Wash organic layer with brine.
- Purification: Recrystallize from Ethanol/Water to yield yellow needles.
 - Expected Yield: 85-90%
 - Validation: ¹H NMR should show loss of the C2 proton and a downfield shift of remaining aromatic protons.

Mitochondrial Uncoupling Assay (OCR)

Rationale: Measuring Oxygen Consumption Rate (OCR) confirms the uncoupling activity. A true uncoupler increases basal respiration but decreases ATP production.

System: Isolated Rat Liver Mitochondria or HepG2 cells. Instrument: Seahorse XF Analyzer or Clark Oxygen Electrode.

- Basal Measurement: Establish baseline respiration in media containing succinate (substrate).
- Oligomycin Addition: Add Oligomycin (2 $\mu\text{g/mL}$) to inhibit ATP synthase. Respiration should drop (State 4).
- Compound Titration: Inject 2-Bromo-4-methyl-6-nitrophenol (0.1 - 10 μM).
 - Positive Result: Immediate, dose-dependent increase in OCR (mimicking FCCP).
 - Negative Control: DMSO vehicle.
- Validation: Add Antimycin A to shut down the chain completely (verifying non-mitochondrial oxygen use).

References

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Sources

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